

Prudent Disposal of JQEZ5: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JQEZ5

Cat. No.: B608254

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Disclaimer: This document provides guidance on the proper disposal of the research chemical **JQEZ5**. A specific Safety Data Sheet (SDS) with detailed disposal information for **JQEZ5** is not publicly available. Therefore, the following procedures are based on general best practices for the disposal of novel research-grade chemical compounds. It is imperative that all laboratory personnel consult their institution's Environmental Health and Safety (EHS) department for specific protocols and regulatory requirements before handling or disposing of this substance.

JQEZ5 is a potent and selective S-adenosyl-methionine (SAM)-competitive inhibitor of EZH2 (Enhancer of zeste homolog 2), a histone methyltransferase.[1] It is used in preclinical research for its antitumor effects.[1] As with many novel research chemicals, the full toxicological and ecotoxicological properties of **JQEZ5** have not been extensively characterized. Therefore, it must be handled with caution, and a conservative approach to its disposal is essential to ensure personnel safety and environmental protection.

Key Characteristics of JQEZ5

A summary of the available physical and chemical data for **JQEZ5** is presented below. This information is critical for a preliminary hazard assessment and for communicating with EHS personnel.

Property	Value	Source
Molecular Formula	C30H38N8O2	Tocris Bioscience
Molecular Weight	542.69 g/mol	Tocris Bioscience
CAS Number	1913252-04-6	AdooQ Bioscience
Appearance	Solid/Powder	InvivoChem
Storage (Solid)	Store at -20°C	Tocris Bioscience, AdooQ Bioscience
Storage (In Solution)	Aliquot and store at -20°C or -80°C to avoid freeze/thaw cycles.	MedChemExpress.com[1], AdooQ Bioscience
Solubility	Soluble in DMSO.	InvivoChem

Step-by-Step Disposal Protocol for JQEZ5

The following protocol outlines a general procedure for the safe disposal of **JQEZ5** waste. This process should be adapted to comply with the specific requirements of your institution.

Step 1: Waste Characterization and Segregation

- Identify all **JQEZ5** waste streams. This includes:
 - Unused or expired pure **JQEZ5** powder.
 - Stock solutions and diluted working solutions containing **JQEZ5**.
 - Contaminated labware (e.g., pipette tips, centrifuge tubes, vials).
 - Contaminated personal protective equipment (PPE) (e.g., gloves, disposable lab coats).
 - Aqueous and organic solvent waste from experimental procedures involving **JQEZ5**.
- Segregate **JQEZ5** waste from other laboratory waste. Do not mix **JQEZ5** waste with non-hazardous waste or other chemical waste streams unless explicitly permitted by your EHS

department.

Step 2: Waste Collection and Labeling

- Pure **JQEZ5** Powder:
 - Collect in its original container or a clearly labeled, sealed, and chemically compatible container.
 - The label should include "Hazardous Waste," the chemical name ("**JQEZ5**"), the CAS number (1913252-04-6), and an estimate of the quantity.
- **JQEZ5** Solutions:
 - Collect liquid waste in a dedicated, leak-proof, and shatter-resistant container.
 - Ensure the container is compatible with the solvent used (e.g., a high-density polyethylene container for DMSO solutions).
 - Label the container with "Hazardous Waste," the chemical name ("**JQEZ5**"), the solvent(s) and their approximate concentrations, and the estimated concentration of **JQEZ5**.
- Contaminated Solid Waste:
 - Collect contaminated solids (e.g., pipette tips, vials, gloves) in a designated, durable, and sealed plastic bag or container.
 - Label the container as "Hazardous Waste - Solid" and list "**JQEZ5**" as the contaminant.

Step 3: Storage of Hazardous Waste

- Store all **JQEZ5** hazardous waste in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure the SAA is in a secondary containment tray to prevent the spread of material in case of a leak.
- Keep waste containers securely closed except when adding waste.

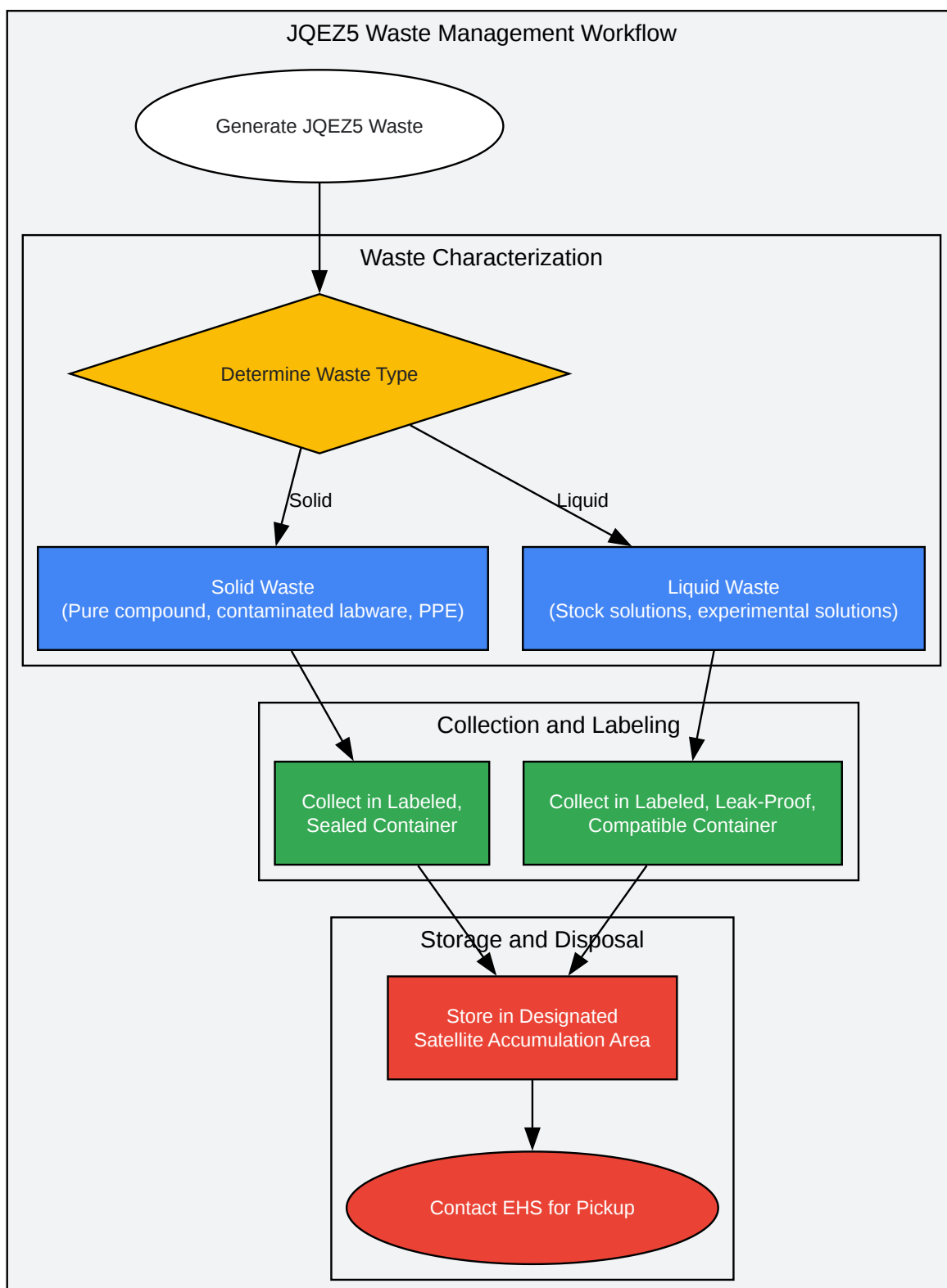
- Store away from incompatible materials.

Step 4: Scheduling a Waste Pickup

- Contact your institution's EHS department to schedule a pickup for the **JQEZ5** hazardous waste.
- Provide the EHS department with all necessary information about the waste, including the information on the labels.
- Do not attempt to dispose of **JQEZ5** waste down the drain or in the regular trash.

Experimental Workflow for JQEZ5 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **JQEZ5** and its associated waste.



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References

- 1. medchemexpress.com [medchemexpress.com]
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